

# Chlorobutanol Hemihydrate EP Reference Standard: Application Notes

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Chlorobutanol Hemihydrate

CAS No.: 6001-64-5

Cat. No.: S1492008

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**Overview Chlorobutanol Hemihydrate** (CAS 6001-64-5) is a pharmaceutical primary standard certified by the European Directorate for the Quality of Medicines & HealthCare (EDQM) [1]. Its primary application, as specified in the European Pharmacopoeia (EP), is for use as a **Reference Standard in analytical testing**, particularly in the identification, assay, and impurity testing of substances and products governed by EP Monograph 0383 [2].

**Specifications and Handling** The table below summarizes the key quantitative data for this reference standard:

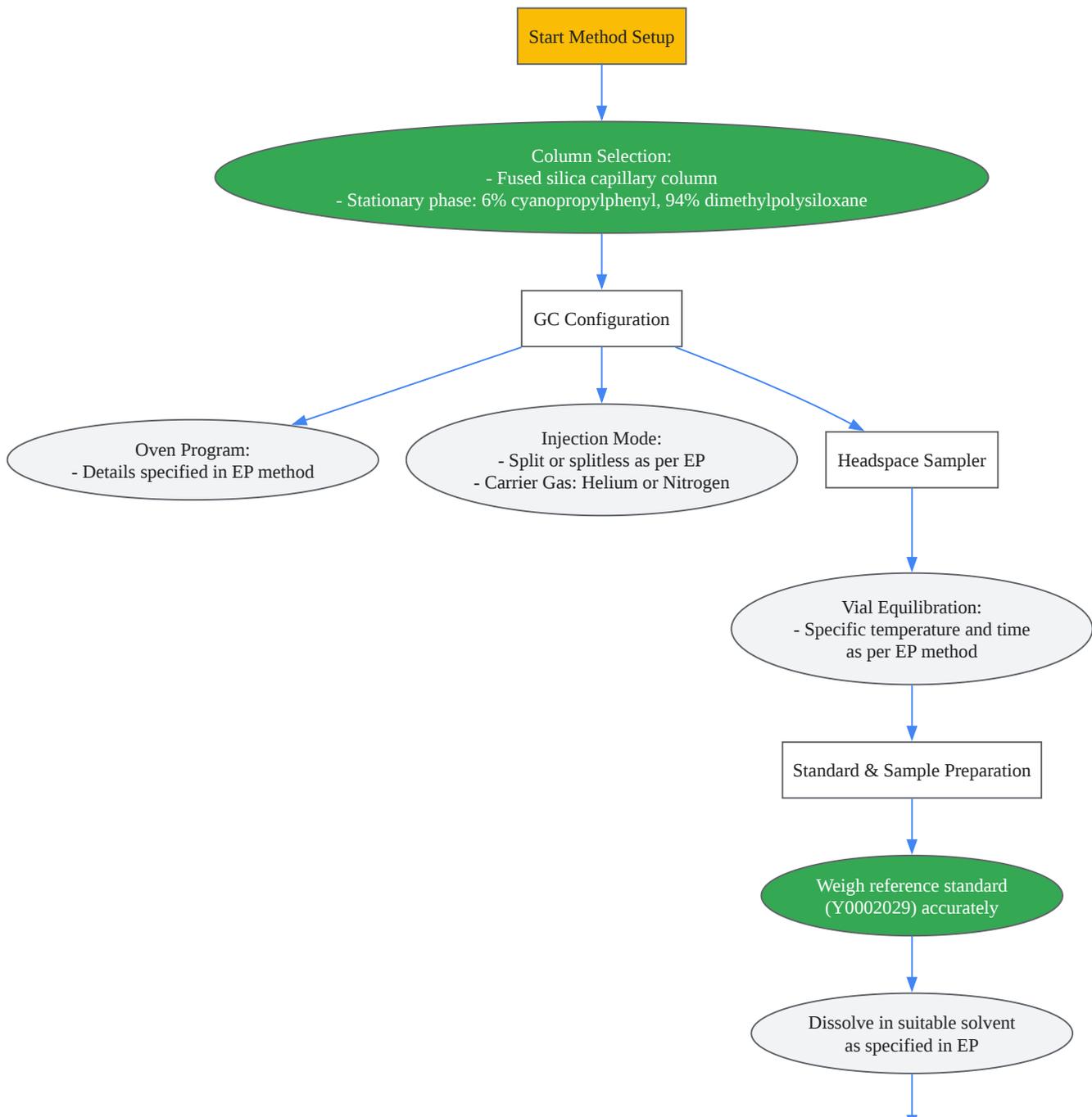
Parameter	Specification
Catalogue Code	Y0002029 [2]
Current Batch	1 [2]
Unit Quantity	50 mg per vial [2]
CAS Registry Number	6001-64-5 [2] [1]
Long-Term Storage	+5°C ± 3°C (Refrigerated) [2] [1]
Dispatching Conditions	Ambient temperature [2]

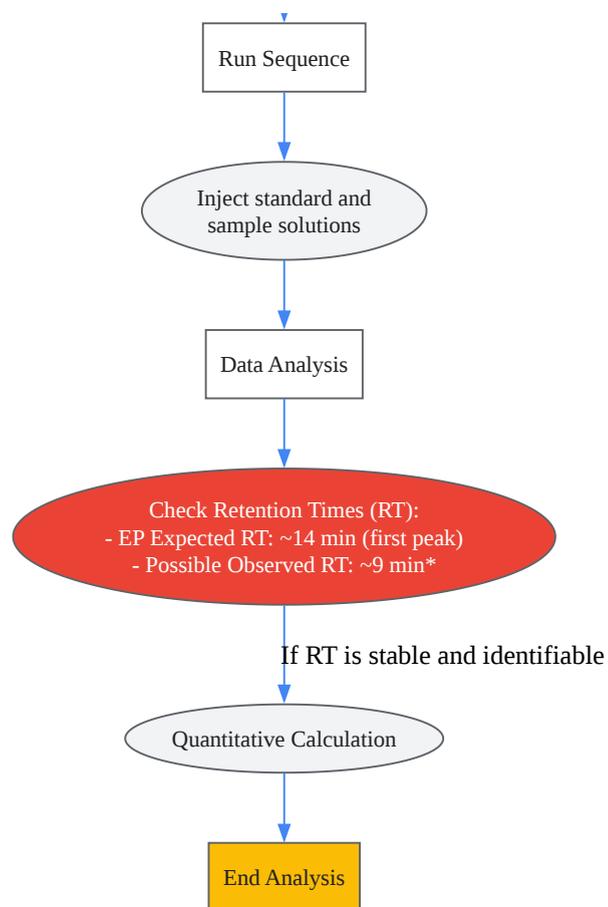
Parameter	Specification
Price	79 EUR (plus 2.5 EUR handling fee per sales unit) [2]
Shipping Group	A1A (Ambient, non-controlled, non-dangerous) [2]

This standard is classified under **Acute Tox. 4 Oral** hazard, and users should consult the provided Safety Data Sheet (SDS) before use [2] [1].

## Detailed Experimental Protocol: Headspace Gas Chromatography

The following workflow outlines the general procedure for analyzing residual solvents in **chlorobutanol hemihydrate** according to the European Pharmacopoeia. This method is based on the prescribed use and user reports from analytical forums [3].





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## Methodology and Workflow Explanation

The analytical method for **chlorobutanol hemihydrate** solvents uses **Headspace Gas Chromatography (HS-GC)**. The workflow above outlines the key stages, and the following sections provide crucial details for implementation and troubleshooting.

**1. Critical Method Parameters** The European Pharmacopoeia method specifies the use of a:

- **Column:** Fused silica capillary column with a stationary phase of **6% cyanopropylphenyl and 94% dimethylpolysiloxane** [3].
- **Carrier Gas:** Typically helium or nitrogen, with the specific type and flow rate as defined in the monograph.
- **Sample Introduction:** Via a headspace sampler, which involves heating the sample vials to a specific temperature for a set time to volatilize the target analytes.

**2. Preparation of Standard and Sample Solutions**

- Accurately weigh the **Chlorobutanol Hemihydrate EP Reference Standard (Y0002029)** [2].
- Dissolve the standard and the test sample in a suitable solvent as prescribed in the EP method to prepare the standard and test solutions.

**3. Execution and Data Analysis**

- Run the sequence by injecting the standard and sample solutions according to the GC method.
- Identify peaks in the sample by comparing their retention times (RT) with those of the standard.

- Perform quantitative calculations (e.g., for assay or related substances) using the peak responses as outlined in the monograph, which may involve an external standard calculation [3].

## Troubleshooting and Important Notes

Analysts should be aware of potential methodological challenges reported by other scientists:

- **Retention Time (RT) Discrepancy:** The EP method states a retention time of approximately **14 minutes** for the first peak. However, multiple independent evaluations have reported a significantly shorter RT of around **9 minutes** [3]. This suggests that method parameters may require adjustment during validation.
- **Potential for Low Recoveries:** Some users have reported a potential sample matrix bias that can cause **low recoveries** when using the external standard preparation described in the method [3].
- **Troubleshooting Steps:** If you encounter shorter-than-expected retention times, verify the following [3]:
  - The **column dimensions** (length, diameter, film thickness) match the EP specifications exactly.
  - The **carrier gas type and flow rate** are correctly configured.
  - The **oven temperature program** is entered accurately.
  - The column is not damaged.

## Conclusion

The **Chlorobutanol Hemihydrate** EP Reference Standard is an essential material for ensuring the quality of pharmaceuticals as per the European Pharmacopoeia. Successful application of the associated HS-GC method requires careful attention to the monograph details and an awareness of potential practical issues, particularly regarding retention time stability and quantitative recovery. Method verification and validation in your own laboratory are critical before use in routine analysis.

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## References

1. Chlorobutanol hemihydrate European Pharmacopoeia (EP ... [sigmaaldrich.com]
2. Y0002029 - Detailed view [crs.edqm.eu]
3. Agilent GC7890B/HS7697A [chromforum.org]

To cite this document: Smolecule. [Chlorobutanol Hemihydrate EP Reference Standard: Application Notes]. Smolecule, [2026]. [Online PDF]. Available at:  
[<https://www.smolecule.com/products/b1492008#chlorobutanol-hemihydrate-ep-reference-standard-application>]

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**Address:** Ontario, CA 91761, United States  
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